

An In-Depth Technical Guide to the Synthesis of Acethion

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Compound of Interest

Compound Name:	Acethion
CAS No.:	919-54-0
Cat. No.:	B1207489

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Acethion, chemically known as O,O-diethyl S-ethoxycarbonylmethyl phosphorodithioate, is an organophosphate compound of interest within the fields of agriculture and pharmacology. This technical guide provides a comprehensive overview of the primary synthesis pathway for **Acethion**. The synthesis fundamentally involves the S-alkylation of a dialkyl dithiophosphate salt with an activated acetic acid derivative. This document outlines the detailed experimental protocol for this synthesis, presents key quantitative data in a structured format, and includes visualizations of the reaction pathway and experimental workflow to facilitate a deeper understanding for researchers and professionals in drug development and chemical synthesis.

Core Synthesis Pathway

The principal and most direct route for the synthesis of **Acethion** involves a nucleophilic substitution reaction. The key precursors for this synthesis are a salt of O,O-diethyl dithiophosphoric acid and ethyl chloroacetate. In this reaction, the sulfur atom of the

dithiophosphate anion acts as a nucleophile, attacking the electrophilic carbon of the ethyl chloroacetate and displacing the chloride leaving group.

The initial step in this pathway is the preparation of a salt of O,O-diethyl dithiophosphoric acid. While various alkali metal salts can be utilized, the potassium salt is commonly prepared by reacting O,O-diethyl dithiophosphoric acid with a base such as potassium carbonate in a suitable solvent like acetone.

Following the formation of the potassium O,O-diethyl dithiophosphate, the subsequent reaction with ethyl chloroacetate yields **Acethion**.

Experimental Protocols

This section details the experimental procedures for the synthesis of **Acethion**, beginning with the preparation of the key intermediate, potassium O,O-diethyl dithiophosphate.

Synthesis of Potassium O,O-diethyl dithiophosphate

Materials:

- O,O-diethyl dithiophosphoric acid (90% purity)
- Anhydrous potassium carbonate
- Acetone

Procedure:

- In a reaction vessel, dissolve 20 g of O,O-diethyl dithiophosphoric acid (approximately 90% purity) in 100 ml of acetone.
- To this solution, add 8 g of anhydrous potassium carbonate in small portions at ambient temperature while stirring continuously.
- Continue stirring the mixture to ensure the complete formation of the potassium salt. The resulting acetone solution of crude potassium O,O-diethyl dithiophosphate is used directly in the next step.

Synthesis of Acethion (O,O-diethyl S-ethoxycarbonylmethyl phosphorodithioate)

Materials:

- Acetone solution of potassium O,O-diethyl dithiophosphate (from step 2.1)
- Ethyl chloroacetate
- Acetone (as solvent, if needed for dilution)

Procedure:

- To the acetone solution of crude potassium O,O-diethyl dithiophosphate, add a stoichiometric equivalent of ethyl chloroacetate.
- The reaction mixture is then refluxed. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Upon completion of the reaction, the mixture is cooled to room temperature.
- The precipitated potassium chloride is removed by filtration.
- The filtrate is concentrated under reduced pressure to remove the acetone.
- The resulting crude product can be purified by distillation under reduced pressure or by column chromatography on silica gel.

Data Presentation

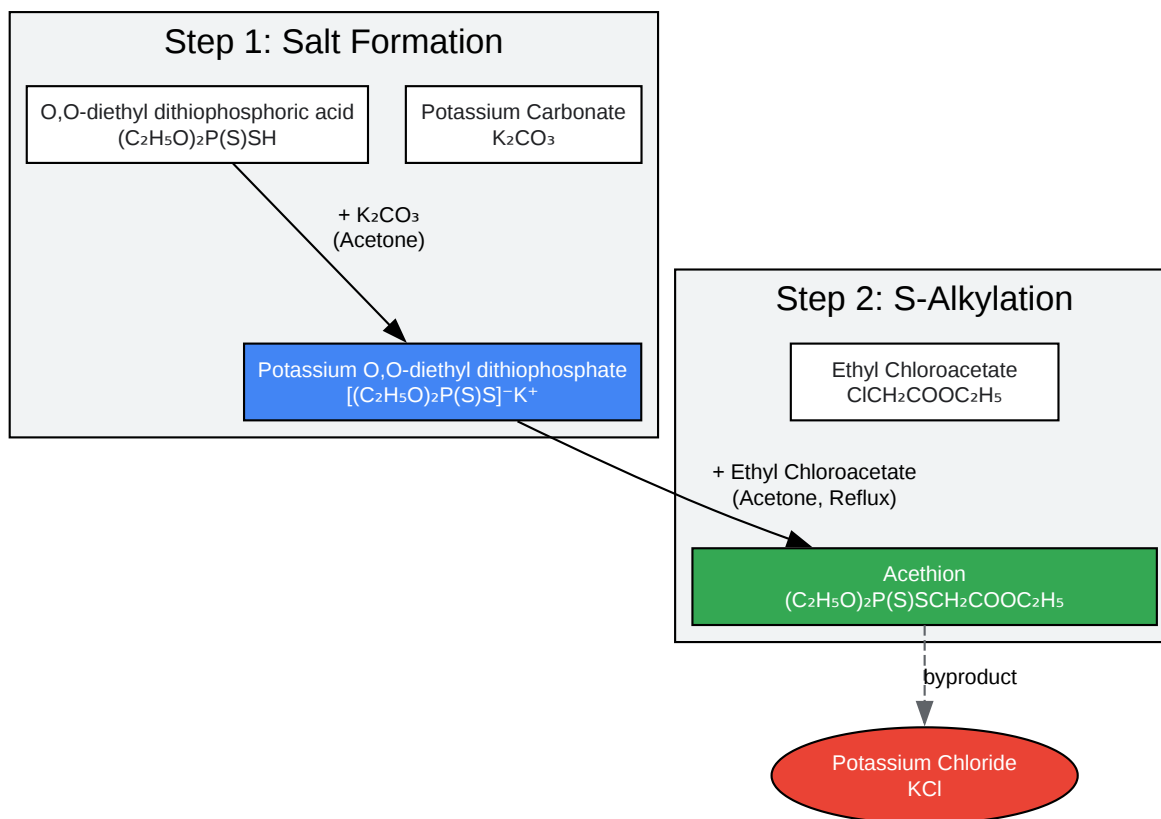
Reactant and Product Properties

Compound Name	IUPAC Name	Molecular Formula	Molecular Weight (g/mol)
O,O-diethyl dithiophosphoric acid	diethoxy-sulfanyl-sulfanylidene- λ^5 -phosphane	C ₄ H ₁₁ O ₂ PS ₂	186.23
Ethyl chloroacetate	ethyl 2-chloroacetate	C ₄ H ₇ ClO ₂	122.55
Acethion	O,O-diethyl S-ethoxycarbonylmethyl phosphorodithioate	C ₈ H ₁₇ O ₄ PS ₂	272.33

Mandatory Visualizations

Acethion Synthesis Pathway

Acethion Synthesis Pathway

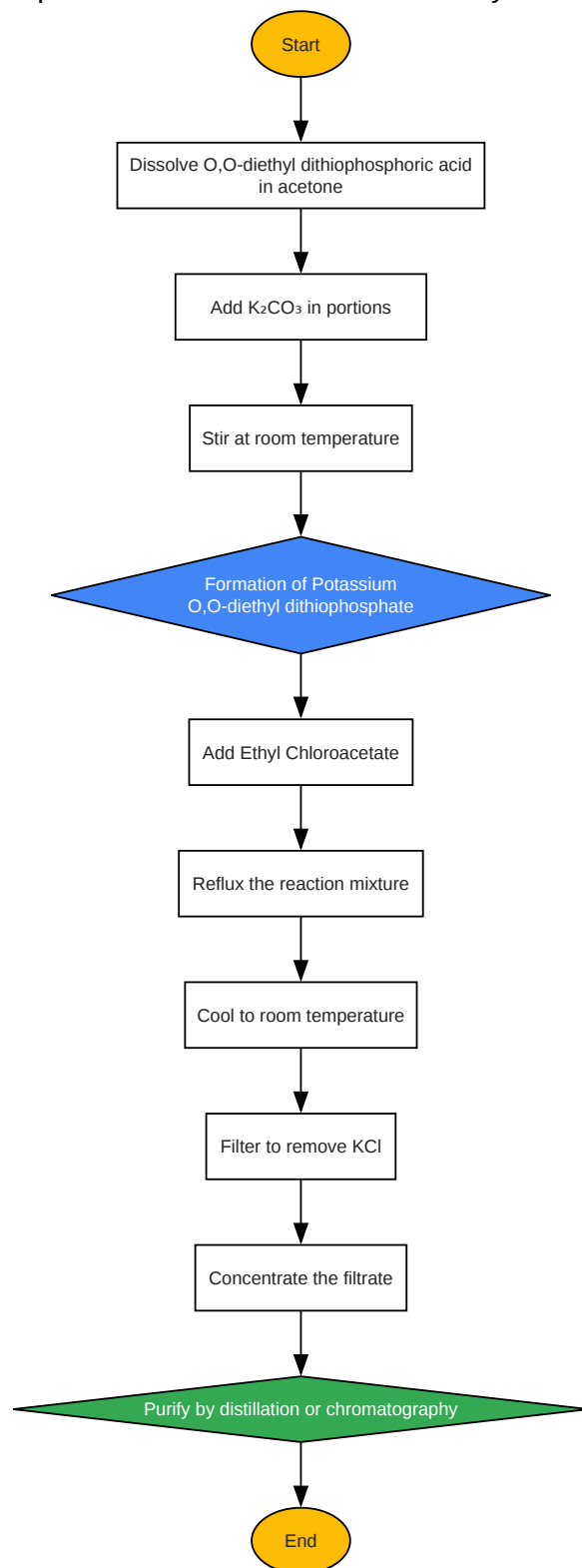


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Caption: Reaction scheme for the two-step synthesis of **Acethion**.

Experimental Workflow

Experimental Workflow for Acethion Synthesis



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Caption: Step-by-step workflow for the synthesis of **Acethion**.

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